

The Biological Role of 15-KETE: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 15-KETE

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An In-depth Examination of the Synthesis, Signaling, and Therapeutic Potential of the Bioactive Lipid Metabolite 15-keto-Eicosatetraenoic Acid

Abstract

15-keto-Eicosatetraenoic acid (**15-KETE**), a metabolite of 15-hydroxyeicosatetraenoic acid (15-HETE), is emerging as a significant signaling molecule involved in a range of physiological and pathological processes. This technical guide provides a comprehensive overview of the biological role of **15-KETE**, with a focus on its synthesis, signaling pathways, and its implications in inflammation and cell proliferation. This document is intended for researchers, scientists, and drug development professionals, offering a detailed resource complete with experimental protocols and quantitative data to facilitate further investigation into this promising therapeutic target.

Introduction

Eicosanoids, a class of signaling molecules derived from the oxidation of 20-carbon fatty acids, play crucial roles in regulating inflammation, immunity, and cellular homeostasis. Among these, the metabolites of arachidonic acid have been extensively studied. 15-HETE is a prominent arachidonic acid metabolite that can be further metabolized to **15-KETE**. While initially considered an inactivation product, recent evidence demonstrates that **15-KETE** possesses distinct biological activities, positioning it as a key mediator in various cellular signaling cascades. Understanding the multifaceted role of **15-KETE** is critical for elucidating its potential

as a biomarker and a therapeutic target in diseases such as pulmonary hypertension and inflammatory disorders.

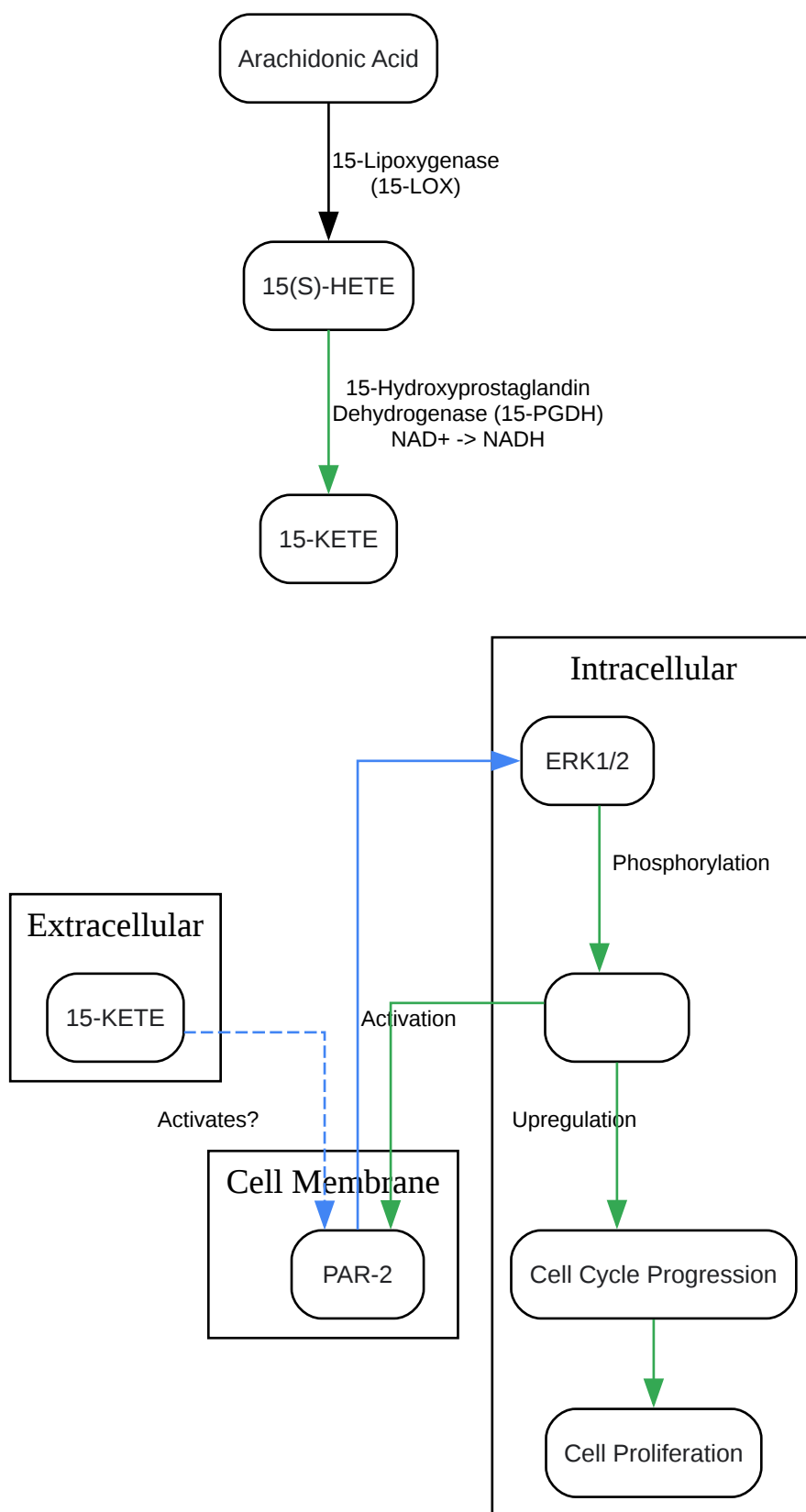
Synthesis and Metabolism of 15-KETE

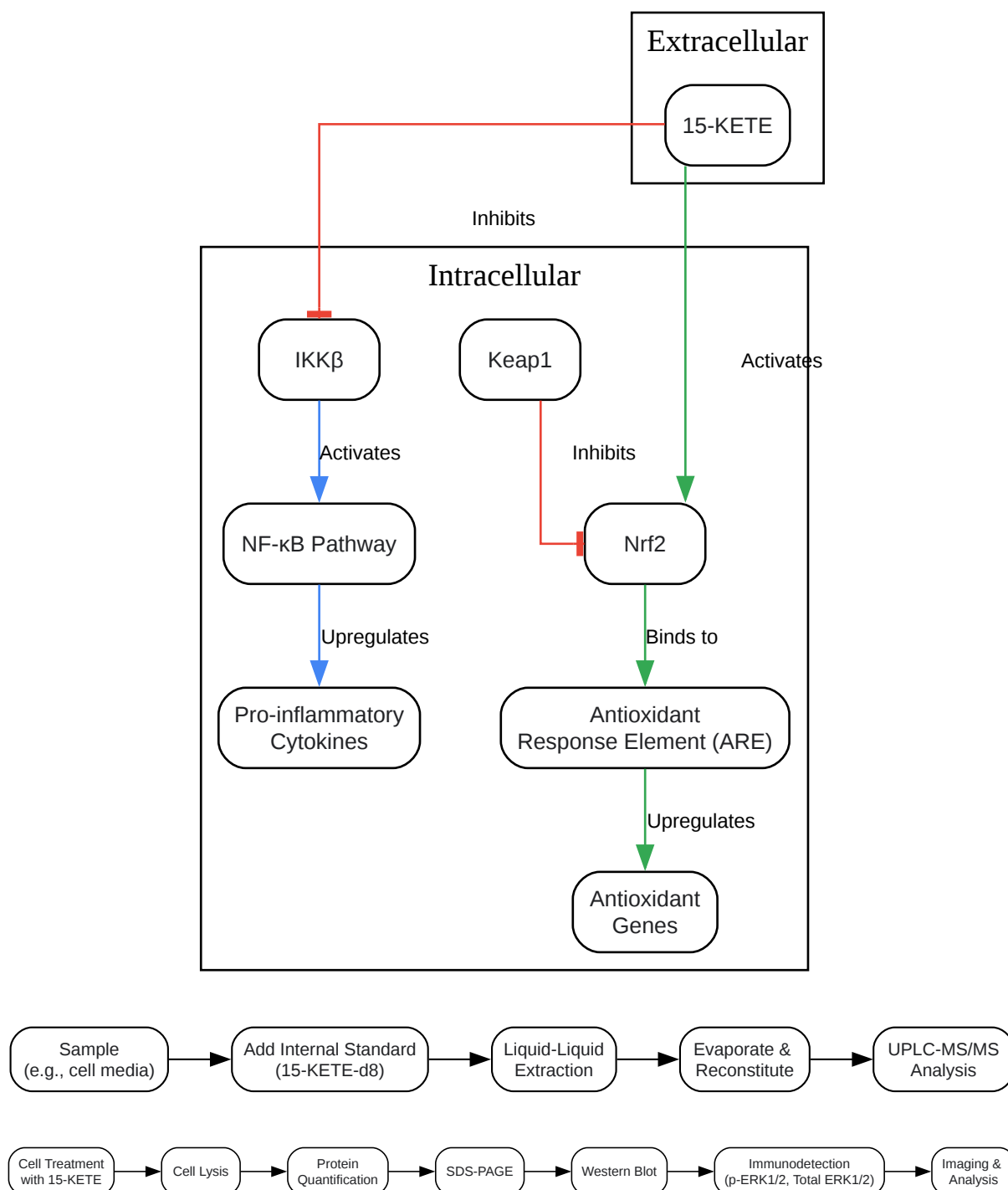
The primary pathway for the formation of **15-KETE** involves the enzymatic oxidation of 15(S)-HETE.

Enzymatic Conversion of 15-HETE to 15-KETE

The conversion of 15-HETE to **15-KETE** is catalyzed by the NAD⁺-dependent enzyme 15-hydroxyprostaglandin dehydrogenase (15-PGDH).^[1] This enzyme is widely distributed in mammalian tissues, with high levels of activity observed in the lungs, kidneys, and placenta.^[1] The reaction involves the oxidation of the hydroxyl group at carbon 15 of 15-HETE to a ketone group, yielding **15-KETE** (15-oxo-5,8,11-cis-13-trans-eicosatetraenoic acid).^[2]

The kinetic parameters of this reaction have been characterized, with the purified lung PGDH exhibiting a K_m of 16 μM for 15-HETE.^[2] This indicates a relatively high affinity of the enzyme for its substrate.





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References

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- 2. High Affinity Fluorescent Probe for Proteinase-Activated Receptor 2 (PAR2) - PMC [pmc.ncbi.nlm.nih.gov]
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